

Best practices for storing and handling PCS1055

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Compound of Interest

Compound Name: PCS1055

Cat. No.: B10822318

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Technical Support Center: PCS1055

This technical support center provides essential information for researchers, scientists, and drug development professionals on the best practices for storing and handling **PCS1055**. It includes troubleshooting guides and frequently asked questions to address common issues encountered during experimentation.

Frequently Asked Questions (FAQs)

Q1: What is **PCS1055**?

PCS1055 is a potent and selective competitive antagonist of the muscarinic M4 receptor.^[1] It is a valuable research tool for studying the physiological and pathological roles of M4 receptor signaling. Its selectivity for the M4 receptor over other muscarinic subtypes makes it a more precise tool than less selective antagonists.^[1]

Q2: What are the primary research applications of **PCS1055**?

PCS1055 is primarily used in neuroscience research to investigate the functions of the muscarinic M4 receptor. Key applications include:

- Elucidating the role of M4 receptors in various signaling pathways.
- Studying the effects of M4 receptor antagonism on neurotransmitter release and neuronal excitability.

- Investigating the therapeutic potential of M4 receptor modulation in neurological and psychiatric disorders.

Q3: What are the general safety precautions for handling **PCS1055**?

As a potent neurochemical, **PCS1055** should be handled with care by trained personnel in a laboratory setting. General safety practices include:

- Consulting the Safety Data Sheet (SDS) for specific handling and emergency procedures.
- Wearing appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handling the compound in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any dust or aerosols.[\[2\]](#)
- Avoiding direct contact with skin and eyes. In case of contact, rinse the affected area thoroughly with water and seek medical advice.
- Implementing engineering controls such as isolators for handling larger quantities to minimize exposure.[\[3\]](#)

Storage and Handling

Q4: How should solid **PCS1055** be stored?

Solid **PCS1055** should be stored under the following conditions:

- Temperature: 2-8°C.
- Atmosphere: In a tightly sealed container, away from moisture.

Q5: How should stock solutions of **PCS1055** be prepared and stored?

For experimental use, stock solutions of **PCS1055** are typically prepared in a suitable solvent like DMSO.

- Solubility:

- DMSO: Soluble up to 100 mg/mL (205.98 mM), may require sonication.
- Storage of Stock Solutions:
 - -20°C for short-term storage (up to 1 month).
 - -80°C for long-term storage (up to 6 months).
- Freeze-Thaw Cycles: It is recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.

Storage Condition	Solid Form	Stock Solution (Short-term)	Stock Solution (Long-term)
Temperature	2-8°C	-20°C	-80°C
Container	Tightly sealed	Tightly sealed vials	Tightly sealed vials
Precautions	Away from moisture	Aliquot to avoid freeze-thaw	Aliquot to avoid freeze-thaw

Q6: How should **PCS1055** waste be disposed of?

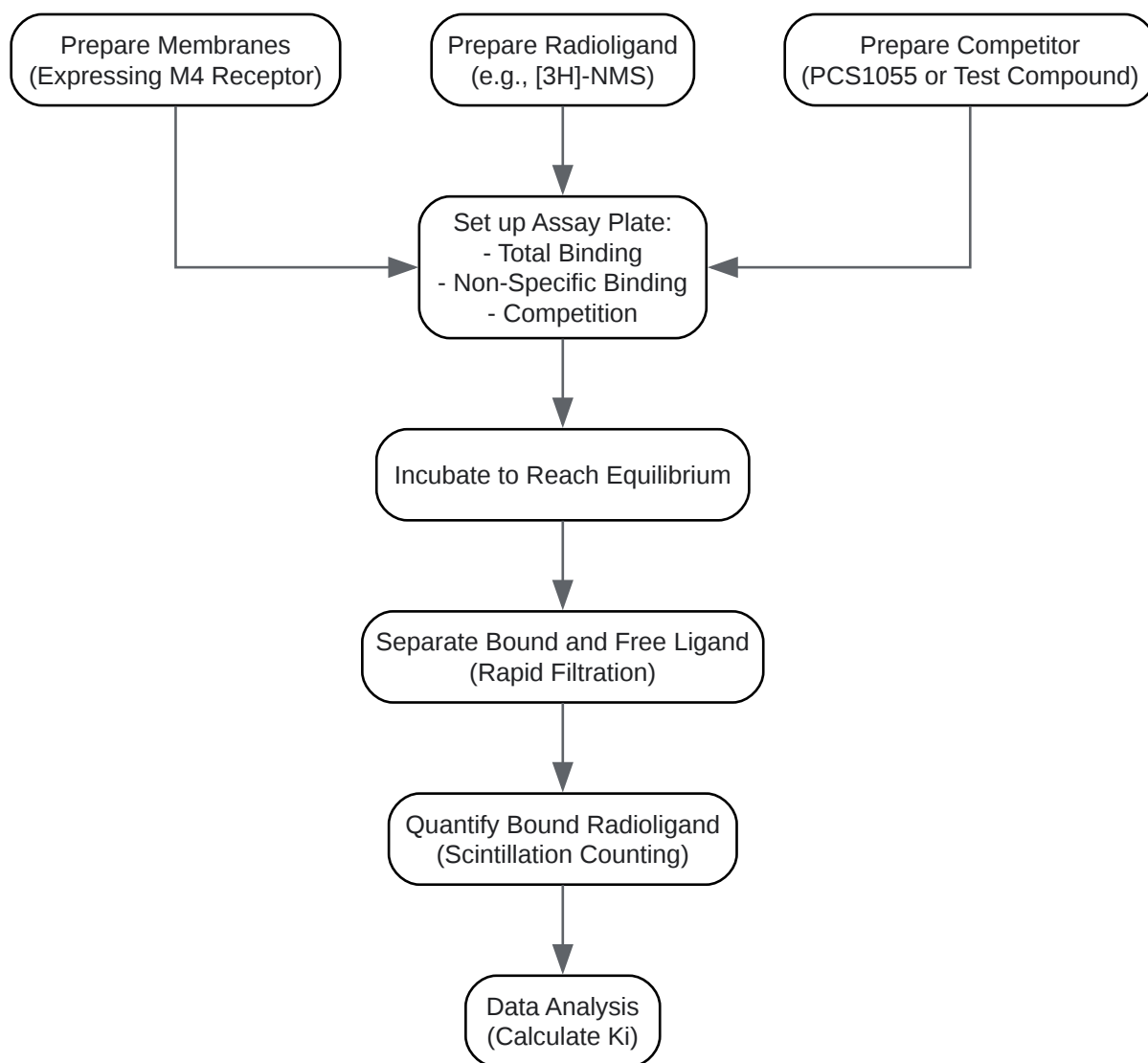
Dispose of **PCS1055** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste.^[4] Consult your institution's environmental health and safety office for specific guidelines. Do not dispose of down the drain or in regular trash.

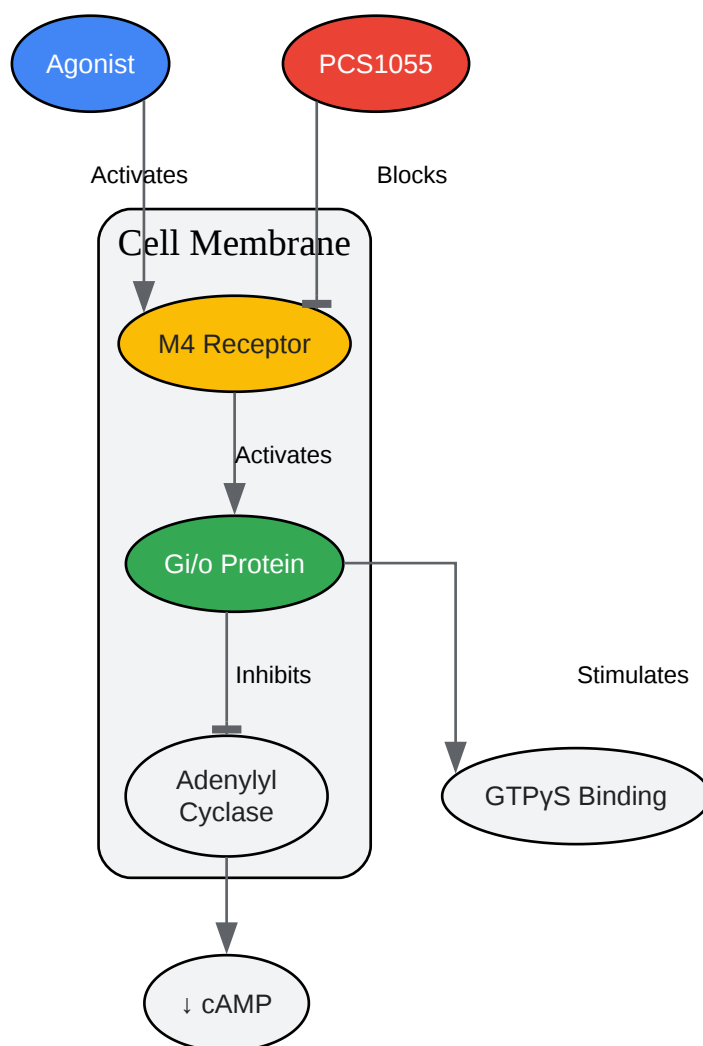
Experimental Protocols & Troubleshooting

Radioligand Binding Assay

This protocol is a general guideline for a competitive radioligand binding assay to determine the affinity of a test compound for the M4 receptor, using **PCS1055** as a reference antagonist.

Experimental Workflow: Radioligand Binding Assay





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References

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